

# In-depth Technical Guide: 3-Amino-4-(methylthio)benzotrifluoride

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## Compound of Interest

Compound Name:	3-Amino-4-(methylthio)benzotrifluoride
Cat. No.:	B1361180

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For Researchers, Scientists, and Drug Development Professionals

## Abstract

**3-Amino-4-(methylthio)benzotrifluoride** is a fluorinated aromatic amine with potential applications as a building block in medicinal chemistry and materials science. This document provides a comprehensive overview of its chemical and physical properties. However, a detailed literature review reveals a significant gap in publicly available information regarding its specific synthesis protocols, quantitative experimental data, and biological applications. While it is commercially available and listed as a useful research chemical, its role in drug development and associated signaling pathways remains largely unexplored in peer-reviewed literature. This guide summarizes the available data and highlights areas where further research is needed.

## Chemical and Physical Properties

**3-Amino-4-(methylthio)benzotrifluoride**, with CAS number 207974-07-0, is also known by several synonyms, including 2-Amino-1-methylthio-4-trifluoromethylbenzene, 2-(Methylthio)-5-trifluoromethylaniline, and  $\alpha,\alpha,\alpha$ -Trifluoro-6-(methylthio)-m-toluidine.<sup>[1][2][3]</sup> Its fundamental properties are summarized in the table below.

Property	Value	Source
CAS Number	207974-07-0	<a href="#">[4]</a> <a href="#">[5]</a>
Molecular Formula	C <sub>8</sub> H <sub>8</sub> F <sub>3</sub> NS	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Molecular Weight	207.22 g/mol	<a href="#">[4]</a> <a href="#">[6]</a> <a href="#">[7]</a> <a href="#">[8]</a>
Boiling Point	111-112 °C at 12 mmHg	<a href="#">[1]</a> <a href="#">[8]</a>
Refractive Index (n <sub>D</sub> <sup>20</sup> )	1.537	<a href="#">[7]</a> <a href="#">[8]</a>
Vapor Pressure	0.0341 mmHg at 25 °C	<a href="#">[7]</a>
Appearance	Data not available	<a href="#">[4]</a>
Melting Point	Data not available	<a href="#">[4]</a>
Solubility	Data not available	<a href="#">[4]</a>
Stability	Light and air sensitive	<a href="#">[3]</a>

## Synthesis and Experimental Protocols

A thorough search of scientific databases and patent literature did not yield specific, detailed experimental protocols for the synthesis of **3-Amino-4-(methylthio)benzotrifluoride**. While patents exist for the synthesis of structurally related compounds such as 3-amino-2-methylbenzotrifluoride and 4-amino-3-fluorobenzotrifluoride, these methods are not directly applicable.[\[9\]](#)[\[10\]](#)

For instance, a patented process for preparing 3-amino-2-methylbenzotrifluoride involves the nitration of benzotrifluoride, followed by reaction with a trimethyl sulphoxonium halide and subsequent reduction of the nitro group.[\[9\]](#) Another patent describes the synthesis of 4-amino-3-fluorobenzotrifluoride by reacting 3,4-difluorobenzotrifluoride with anhydrous ammonia under pressure.[\[10\]](#) These examples illustrate general strategies for the synthesis of substituted aminobenzotrifluorides, which could potentially be adapted for the synthesis of the target molecule. However, without specific experimental validation, these remain theoretical pathways.

The absence of published synthesis methods suggests that the compound may be prepared via proprietary industrial processes or that its synthesis is not yet widely reported in academic

literature.

## Applications in Drug Development

**3-Amino-4-(methylthio)benzotrifluoride** is described as a "useful research chemical," indicating its primary application is likely as an intermediate in the synthesis of more complex molecules.<sup>[4]</sup> The trifluoromethyl group is a common motif in pharmaceuticals due to its ability to enhance metabolic stability, binding affinity, and bioavailability. The amino and methylthio groups provide reactive handles for further chemical modifications, making this compound a potentially valuable scaffold for building drug candidates.

However, there is a lack of specific examples in the reviewed literature of this compound being used in the development of therapeutic agents. General searches for the biological activities of related structures, such as aminotriazoles, reveal a broad range of potential applications, including antibacterial, antifungal, antiviral, and anti-inflammatory activities.<sup>[11][12][13]</sup> It is important to note that these activities are not directly attributed to **3-Amino-4-(methylthio)benzotrifluoride**.

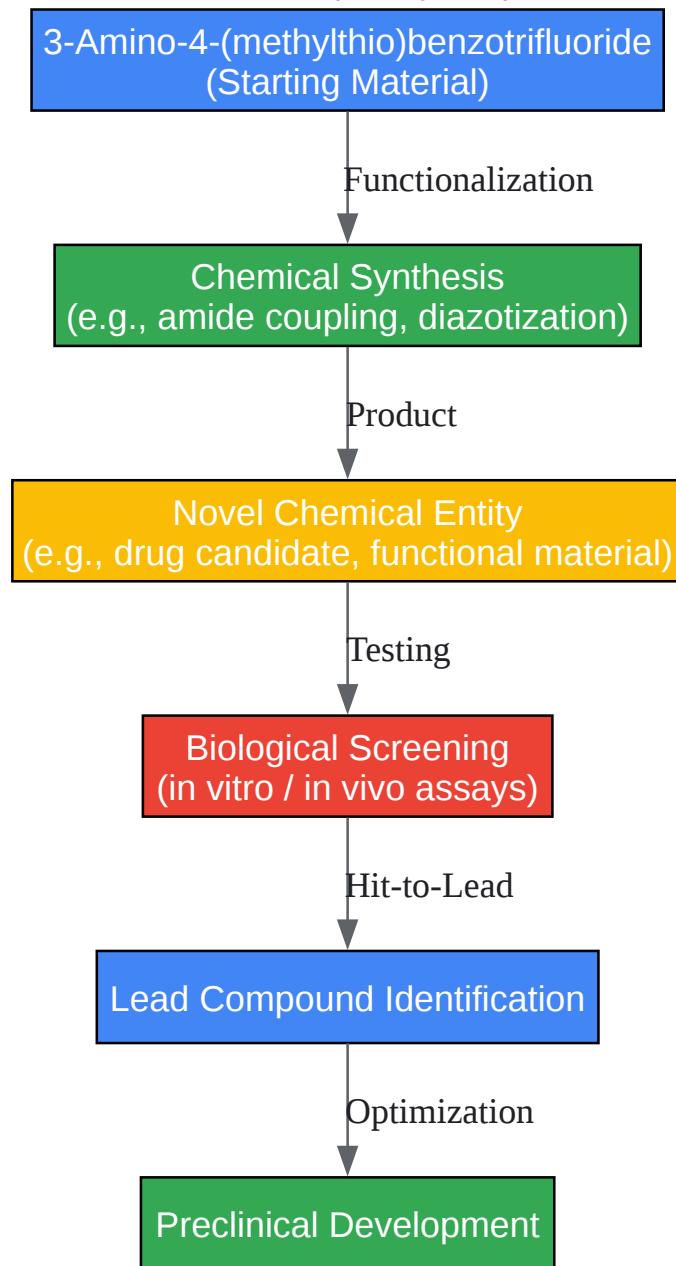
## Signaling Pathways and Biological Activity

There is no information available in the public domain regarding the biological activity of **3-Amino-4-(methylthio)benzotrifluoride** or its effects on any signaling pathways. Its potential biological effects would be entirely dependent on the larger molecules that it could be incorporated into.

## Logical Relationship Diagram

Due to the lack of detailed experimental workflows or defined signaling pathways for **3-Amino-4-(methylthio)benzotrifluoride**, a diagram illustrating these aspects cannot be constructed. However, a logical flow for its potential use can be conceptualized as follows:

## Conceptual Workflow for 3-Amino-4-(methylthio)benzotrifluoride Application

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Caption: Conceptual workflow for the potential application of **3-Amino-4-(methylthio)benzotrifluoride**.

## Conclusion and Future Directions

While **3-Amino-4-(methylthio)benzotrifluoride** is a commercially available chemical with potential as a building block in synthetic chemistry, there is a notable scarcity of detailed scientific literature on its synthesis, specific applications, and biological activity. The information presented in this guide is based on data from chemical suppliers and patents for related compounds.

To fully understand the potential of this molecule, further research is required in the following areas:

- Development and publication of a robust and scalable synthesis protocol.
- Exploration of its utility as a scaffold in the synthesis of novel compounds for drug discovery.
- Screening of derivatives for biological activity against various therapeutic targets.

This would enable the scientific community to better evaluate the potential of **3-Amino-4-(methylthio)benzotrifluoride** in the development of new pharmaceuticals and functional materials.

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